3,6-Dihydroxy-7-Methoxycoumarin: Structure, Properties, and Technical Profile

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Compound of Interest

Compound Name:	*3-Hydroxyisoscopoletin*
CAS No.:	*127861-48-7*
Cat. No.:	*B141432*

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Executive Summary

3,6-dihydroxy-7-methoxycoumarin ($C_{10}H_8O_5$; MW: 208.17 g/mol) is a rare coumarin derivative characterized by hydroxylation at the C3 and C6 positions and methoxylation at the C7 position. Structurally, it belongs to the class of 3-hydroxycoumarins, which are distinct from the more common 4-hydroxycoumarins (e.g., warfarin) or simple hydroxycoumarins (e.g., umbelliferone, scopoletin).

This compound is notable for its presence as a metabolite in specific marine green algae (e.g., Cymopolia barbata, Dasycladus vermicularis) where it functions as a UV-absorbing pigment and antioxidant.[1] Its structural isomer, 3,7-dihydroxy-6-methoxycoumarin, is a known synthetic intermediate. This guide details the physicochemical properties, synthesis pathways, and biological applications of 3,6-dihydroxy-7-methoxycoumarin.

Chemical Structure & Molecular Properties[2][3][4]

Structural Analysis

The molecule consists of a benzopyrone (coumarin) core substituted with:

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- Hydroxyl group (-OH) at position C3 (characteristic of 3-hydroxycoumarins).
- Hydroxyl group (-OH) at position C6.
- Methoxy group (-OCH_3) at position C7.

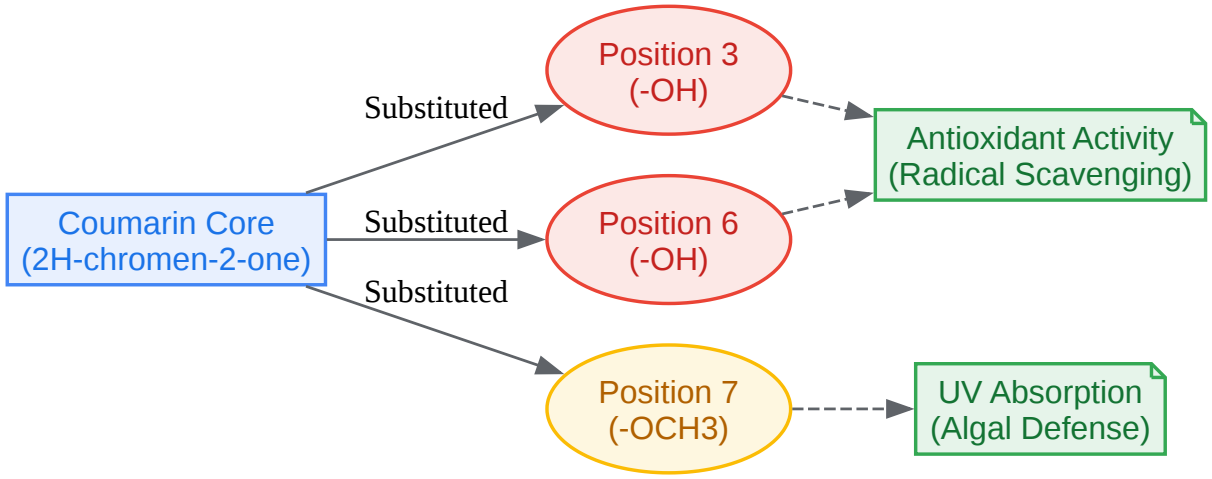
This substitution pattern imparts specific electronic properties, including high antioxidant potential due to the electron-donating groups on the benzene ring and the enol-like character at C3.

Physicochemical Data Table

Property	Value	Notes
IUPAC Name	3,6-dihydroxy-7-methoxy-2H-chromen-2-one	
Molecular Formula	$C_{10}H_8O_5$	
Molecular Weight	208.17 g/mol	Calculated
Exact Mass	208.0372 Da	Monoisotopic
Melting Point	~230–235 °C (Predicted)	Based on trihydroxycoumarin analogs
Solubility	DMSO, Methanol, Ethanol	Poorly soluble in water
UV Absorption	~340–350 nm	Shifts with pH (phenolate formation)
pKa (Predicted)	~7.5 (C6-OH), ~8.5 (C3-OH)	Acidic phenolic protons

Structural Visualization (Graphviz)

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Figure 1: Structural connectivity and functional implications of substituents on the coumarin core.

Synthesis and Isolation Protocols

Natural Isolation (Marine Algae)

This compound is a monomethyl ether of 3,6,7-trihydroxycoumarin, a metabolite found in the Dasycladaceae family of green algae.

- Source:Cymopolia barbata or Dasycladus vermicularis.[2]
- Extraction Method:
  - Lyophilization: Freeze-dry the algal biomass.
  - Solvent Extraction: Extract sequentially with Methanol/Dichloromethane (1:1).
  - Partitioning: Partition the crude extract between water and Ethyl Acetate. The coumarin resides in the organic phase.
  - Purification: Use Silica Gel Column Chromatography eluting with a gradient of Hexane:Ethyl Acetate (from 80:20 to 0:100).

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- Final Polish: Reverse-phase HPLC (C18 column) using Water/Acetonitrile gradient.

Chemical Synthesis (Erlenmeyer-Plöchl Azlactone Route)

Since 3-hydroxycoumarins are difficult to synthesize via the classic Pechmann condensation, the Erlenmeyer azlactone method is the preferred protocol.

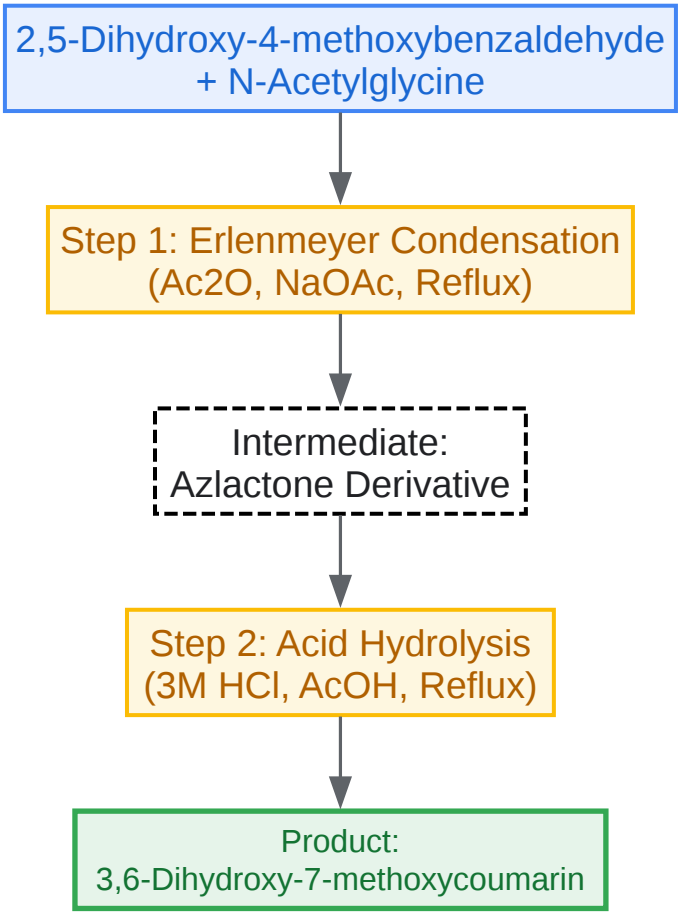
Precursor: 2,5-dihydroxy-4-methoxybenzaldehyde (or its protected form).

Protocol:

- Condensation: React the aldehyde with N-acetylglycine in acetic anhydride with anhydrous sodium acetate (Base).
  - Conditions: Reflux at 120–140 °C for 4–6 hours.
  - Intermediate: Formation of the azlactone (oxazolone) derivative.
- Hydrolysis & Cyclization: Treat the intermediate with dilute Hydrochloric Acid (3M HCl) and Acetic Acid.
  - Conditions: Reflux for 12–16 hours.
  - Mechanism: Hydrolysis of the acetamido group and ring opening/re-closure to form the 3-hydroxycoumarin core.
- Purification: Recrystallize from Ethanol/Water.

Reaction Scheme Visualization:

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Figure 2: Synthetic pathway via the Erlenmeyer-Plöchl azlactone method.

Biological Activity & Applications[4][5][6][7][8][9]

Antioxidant Mechanisms

The 3,6-dihydroxy substitution pattern is highly effective for radical scavenging.

- Mechanism: The hydroxyl groups can donate hydrogen atoms to neutralize free radicals (ROS). The 3-OH group, in particular, stabilizes the resulting phenoxy radical via resonance with the carbonyl group.
- Comparison: Likely exhibits higher antioxidant capacity than Scopoletin (7-OH, 6-OMe) due to the additional hydroxyl group at C3.

UV Protection (Algal Physiology)

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In Dasycladus vermicularis, the parent compound (3,6,7-trihydroxycoumarin) and its methyl ethers act as natural sunscreens.

- Function: Absorbs UV-A and UV-B radiation, dissipating energy as heat or fluorescence, protecting the algal DNA from damage in shallow, high-light marine environments.

Pharmacological Potential

- Neuroprotection: Analogs like 3,7-dihydroxy-6-methoxycoumarin have been investigated as precursors for probes in Parkinson's disease research (e.g., Iotrochotazine A synthesis).
- Anti-inflammatory: Modulation of the NF-κB pathway is a common feature of poly-oxygenated coumarins.

Analytical Characterization

To verify the identity of 3,6-dihydroxy-7-methoxycoumarin, use the following expected spectral data:

- ^{1}H NMR (DMSO-d_6, 500 MHz):
  - ~7.2 ppm (s, 1H, H-4) – Characteristic singlet for 3-hydroxycoumarins.
  - ~6.8–7.1 ppm (s, 1H, H-5 and H-8) – Para-oriented protons on the benzene ring.
  - ~3.8 ppm (s, 3H, -OCH_3).
  - ~9.5–10.0 ppm (br s, -OH) – Exchangeable.
- Mass Spectrometry (ESI-MS):
  - Positive Mode:

    m/z.
  - Negative Mode:

    m/z.

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Sources

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